

In-Depth Technical Guide to the Thermochemical Properties of Hafnium Tetrachloride Sublimation

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Compound of Interest

Compound Name: *Hafnium tetrachloride*

Cat. No.: *B085390*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data associated with the sublimation of **hafnium tetrachloride** (HfCl_4). The information presented herein is curated for professionals in research, scientific, and drug development fields who require precise data on the phase transition of this compound. This document summarizes key quantitative data, details established experimental protocols, and provides a visual representation of a common experimental workflow.

Thermochemical Data for Hafnium Tetrachloride Sublimation

The sublimation of **hafnium tetrachloride**, the direct phase transition from a solid to a gaseous state, is a critical parameter in various applications, including chemical vapor deposition (CVD) for the production of hafnium-based materials. The thermodynamic properties governing this process, primarily the enthalpy ($\Delta H^\circ_{\text{sub}}$) and entropy ($\Delta S^\circ_{\text{sub}}$) of sublimation, have been determined by several researchers. The vapor pressure as a function of temperature is a key experimental parameter from which these thermodynamic values are derived.

Vapor Pressure Equations

The relationship between the vapor pressure of HfCl_4 and temperature can be expressed through various empirically determined equations. These equations are fundamental for predicting the sublimation behavior under different conditions.

Equation ($\log_{10} P$)	Temperature Range (K)	Pressure Units	Source
$\log_{10} P = -5197/T + 11.712$	476 - 681	Torr	[1]
$\log_{10} P = -5112/T + 13.64$	398 - 500	Pa	[2]

Enthalpy and Entropy of Sublimation

The enthalpy of sublimation represents the energy required to transform one mole of a substance from a solid to a gas. The entropy of sublimation quantifies the change in disorder during this phase transition. These values can be derived from the vapor pressure-temperature relationship using the Clausius-Clapeyron equation.

Enthalpy of Sublimation ($\Delta H^{\circ}_{\text{sub}}$) (kJ/mol)	Entropy of Sublimation ($\Delta S^{\circ}_{\text{sub}}$) (J/(mol·K))	Temperature Range (K)	Experimental Method	Reference
99.4	185.9	476 - 681	Not Specified	Calculated from [1]
97.9 ± 1.2	Not Reported	398 - 500	Transpiration	Tangri and Bose, 1994
107.9 ± 0.8	Not Reported	353 - 433	Knudsen Effusion Mass Spectrometry	Izmailovich, Khodeev, et al., 1973
97.8	222.8	398 - 500	Transpiration	Calculated from [2]

Note on Calculations: The enthalpy and entropy of sublimation in the table above, where not directly cited, have been calculated from the provided vapor pressure equations using the following relationships derived from the Clausius-Clapeyron equation:

- $\Delta H^\circ_{\text{sub}} = -2.303 \cdot R \cdot A$
- $\Delta S^\circ_{\text{sub}} = 2.303 \cdot R \cdot B$

Where 'A' is the slope and 'B' is the intercept of the $\log_{10} P$ vs. $1/T$ equation, and R is the ideal gas constant (8.314 J/(mol·K)).

Experimental Protocols

The determination of thermochemical data for HfCl_4 sublimation relies on precise experimental techniques that can measure low vapor pressures at elevated temperatures. The two primary methods cited in the literature for obtaining the data presented in this guide are the transpiration method and Knudsen effusion mass spectrometry.

Transpiration Method

The transpiration method is a dynamic technique for vapor pressure measurement. A stream of an inert carrier gas is passed over a heated sample of the substance under investigation at a controlled flow rate. The carrier gas becomes saturated with the vapor of the sample. The amount of vapor transported by the gas is then determined, typically by condensing the vapor in a cold trap and measuring its mass.

General Protocol:

- **Sample Preparation:** A known mass of high-purity **hafnium tetrachloride** is placed in a temperature-controlled saturation chamber.
- **Carrier Gas Flow:** A dry, inert carrier gas (e.g., argon) is passed through the saturation chamber at a constant and known flow rate. The flow rate is maintained low enough to ensure the carrier gas becomes fully saturated with HfCl_4 vapor.
- **Vapor Condensation:** The gas mixture exiting the saturation chamber is passed through a condenser, which is maintained at a temperature low enough to cause the HfCl_4 vapor to solidify, trapping it from the gas stream.
- **Quantification:** The mass of the condensed HfCl_4 is determined gravimetrically.

- Vapor Pressure Calculation: The partial pressure of the **hafnium tetrachloride** in the saturated carrier gas is calculated using the following formula:

$$P_{\text{HfCl}_4} = (m_{\text{HfCl}_4} / (m_{\text{HfCl}_4} + n_{\text{carrier}} * M_{\text{HfCl}_4})) * P_{\text{total}}$$

where:

- P_{HfCl_4} is the partial pressure of HfCl_4 .
 - m_{HfCl_4} is the mass of condensed HfCl_4 .
 - n_{carrier} is the number of moles of the carrier gas.
 - M_{HfCl_4} is the molar mass of HfCl_4 .
 - P_{total} is the total pressure of the gas mixture.
- Data Analysis: The experiment is repeated at various temperatures to obtain a set of vapor pressure versus temperature data points. This data is then used to determine the enthalpy and entropy of sublimation.

Knudsen Effusion Mass Spectrometry (KEMS)

Knudsen effusion mass spectrometry is a high-temperature technique used to study the thermodynamics of vaporization and sublimation of low-volatility materials. A small amount of the sample is placed in a Knudsen cell, which is a small, heated container with a tiny orifice. The molecules effusing from this orifice form a molecular beam that is then analyzed by a mass spectrometer.

General Protocol:

- Sample Loading: A small quantity of **hafnium tetrachloride** is loaded into a Knudsen cell, which is typically made of an inert material.
- High Vacuum and Heating: The Knudsen cell is placed in a high-vacuum chamber and heated to a precisely controlled temperature.

- **Effusion and Molecular Beam Formation:** In the heated cell, a vapor in equilibrium with the solid HfCl_4 is established. A small fraction of this vapor effuses through the small orifice, forming a molecular beam.
- **Mass Spectrometry:** The molecular beam is directed into the ion source of a mass spectrometer, where the effusing species are ionized, typically by electron impact. The resulting ions are then separated by their mass-to-charge ratio and detected.
- **Ion Intensity Measurement:** The intensity of the ion signal corresponding to HfCl_4^+ (and any other relevant species) is measured as a function of the cell temperature.
- **Vapor Pressure Correlation:** The partial pressure of HfCl_4 inside the Knudsen cell is related to the measured ion intensity through the following equation:

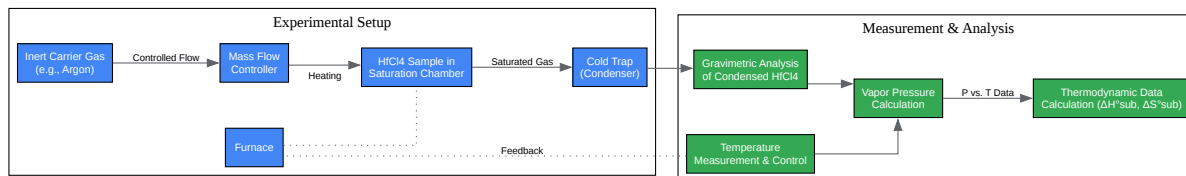
$$P_{\text{HfCl}_4} = k \cdot I_{\text{HfCl}_4^+} \cdot T$$

where:

- P_{HfCl_4} is the partial pressure of HfCl_4 .
 - k is a calibration constant for the instrument.
 - $I_{\text{HfCl}_4^+}$ is the ion intensity of the HfCl_4^+ species.
 - T is the absolute temperature of the Knudsen cell.
- **Thermodynamic Analysis:** By measuring the ion intensity over a range of temperatures, the vapor pressure as a function of temperature can be determined. This data is then used in a second-law or third-law analysis to calculate the enthalpy and entropy of sublimation.

Visualized Experimental Workflow

The following diagram illustrates a generalized experimental workflow for determining the thermochemical data of **hafnium tetrachloride** sublimation using the transpiration method.



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